

A Technical Guide to the Solubility and Stability of Benzofuran-4-carbaldehyde

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Compound of Interest

Compound Name: Benzofuran-4-carbaldehyde

Cat. No.: B1281938

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Executive Summary

Benzofuran-4-carbaldehyde is a heterocyclic aromatic aldehyde of interest in medicinal chemistry and organic synthesis. A thorough understanding of its physicochemical properties, particularly solubility and stability, is fundamental for its effective application in research and development. This document provides a comprehensive technical overview of the known properties of **Benzofuran-4-carbaldehyde**, alongside standardized protocols for determining its solubility and stability profiles. While specific quantitative data for this compound is limited in publicly available literature, this guide synthesizes information from analogous compounds and established pharmaceutical testing guidelines to provide a robust framework for its characterization.

Chemical and Physical Properties

Benzofuran-4-carbaldehyde is a solid organic compound with the molecular formula $C_9H_6O_2$. Key physical data has been compiled from various chemical suppliers and databases.

Property	Value	Source
Molecular Formula	C ₉ H ₆ O ₂	[1]
Molar Mass	146.14 g/mol	[1]
CAS Number	95333-13-4	[1]
Boiling Point	251.5 °C	[2]
Flash Point	110.2 °C	[2]
Appearance	White to pale yellow solid (estimated)	[3]
Recommended Storage	2°C - 8°C	

Solubility Profile

The solubility of an active compound is a critical determinant of its behavior in both in vitro and in vivo systems, affecting everything from reaction kinetics to bioavailability. Based on its molecular structure, which features a largely nonpolar benzofuran ring system and a polar aldehyde group, **Benzofuran-4-carbaldehyde** is expected to exhibit low solubility in aqueous media and higher solubility in organic solvents.

While quantitative solubility data for **Benzofuran-4-carbaldehyde** is not readily available, qualitative data for the related isomer, 2-Benzofurancarboxaldehyde, provides a useful reference.

Solvent	Solubility (Qualitative)	Compound
Water	Insoluble	2-Benzofurancarboxaldehyde[4]
Ethanol	Slightly Soluble	2-Benzofurancarboxaldehyde[4]

Experimental Protocol for Solubility Determination

To obtain quantitative data, a standardized experimental protocol such as the shake-flask method is recommended.

Objective: To determine the solubility of **Benzofuran-4-carbaldehyde** in various solvents (e.g., water, phosphate-buffered saline (PBS) pH 7.4, ethanol, DMSO) at a controlled temperature.

Materials:

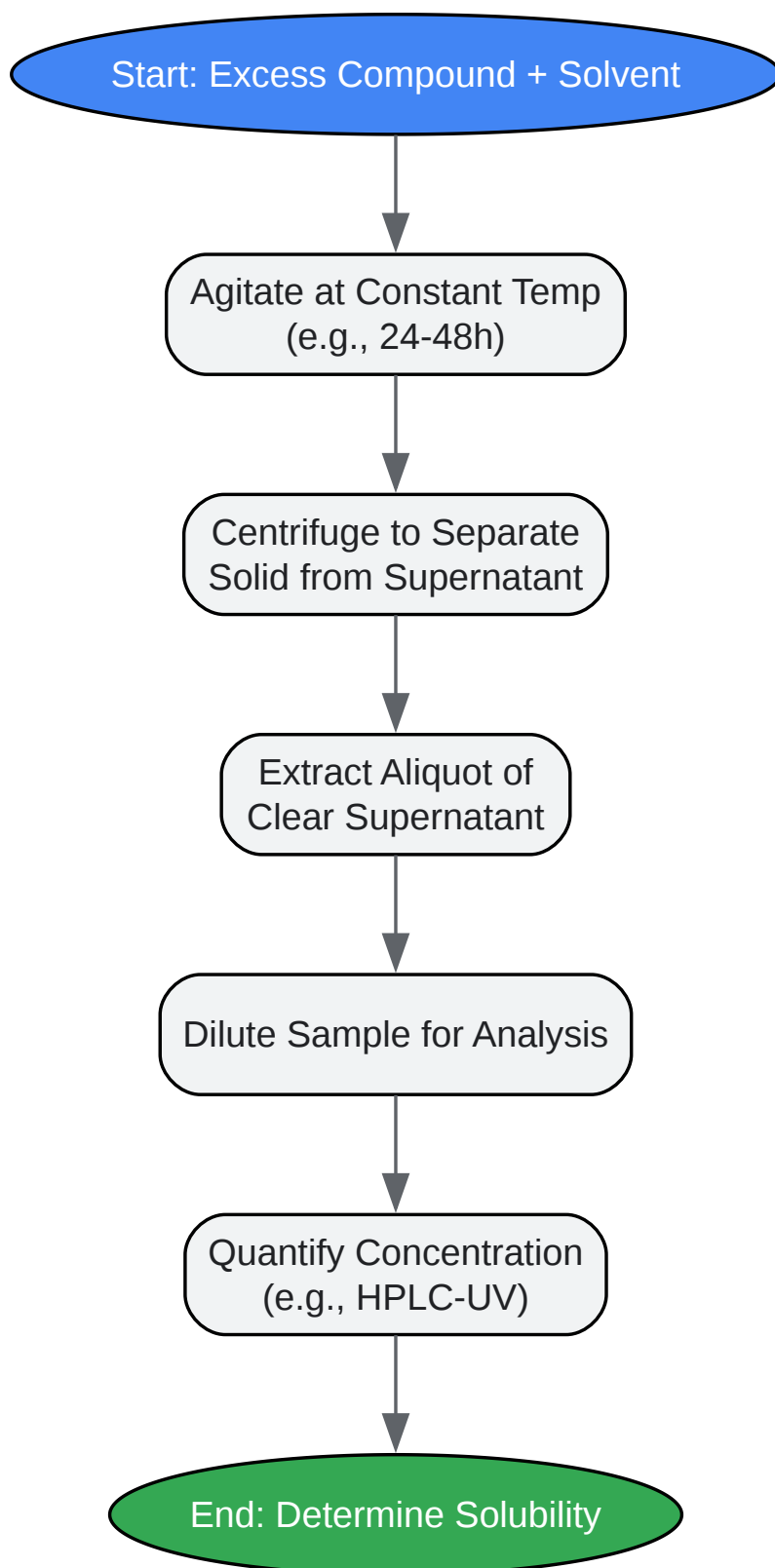
- **Benzofuran-4-carbaldehyde**
- Selected solvents (HPLC grade)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- HPLC-UV or GC-MS system for quantification[5]
- Calibrated pH meter

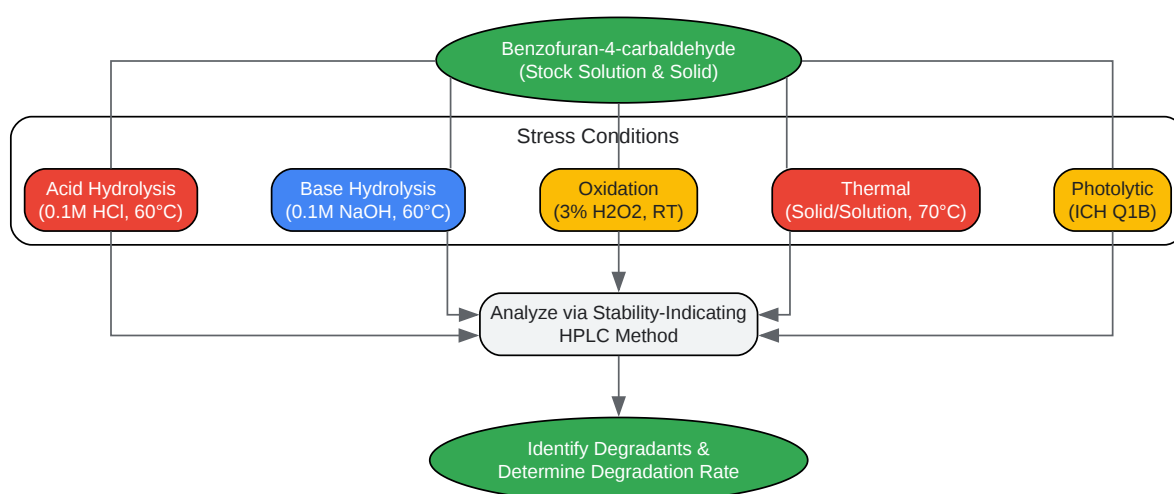
Methodology:

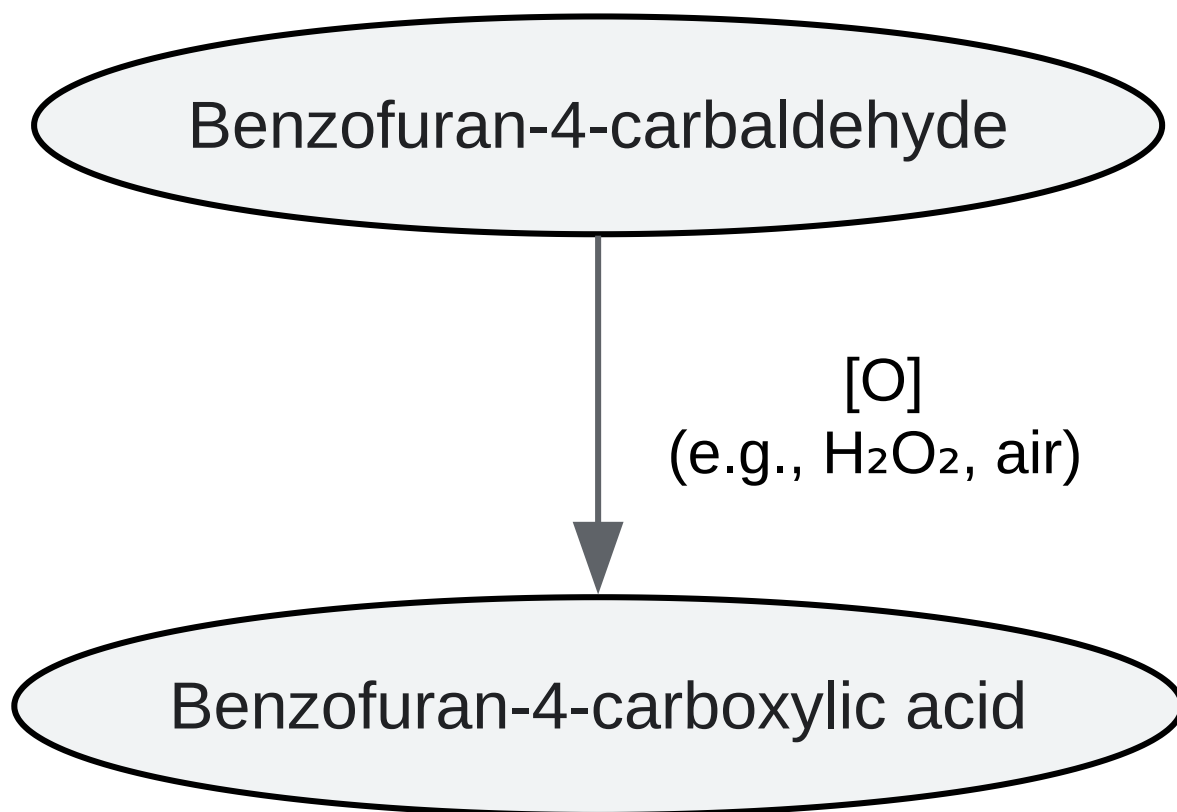
- Add an excess amount of **Benzofuran-4-carbaldehyde** to a series of vials, each containing a known volume of a specific solvent.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the vials to stand undisturbed to let undissolved solid settle.
- Centrifuge the samples to further separate the saturated solution from the excess solid.
- Carefully withdraw an aliquot of the clear supernatant.

- Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **Benzofuran-4-carbaldehyde** in the diluted sample using a validated HPLC-UV or GC-MS method.^[5]
- Calculate the solubility in units such as mg/mL or mM.

Visualization: Solubility Determination Workflow







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